

An In-depth Technical Guide to Desmetryn: Properties, Mechanism, and Analysis

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Desmetryn is a selective triazine herbicide effective against a variety of broadleaf and grassy weeds. This technical guide provides a comprehensive overview of **Desmetryn**, focusing on its core physicochemical properties, its mechanism of action as a potent inhibitor of photosynthetic electron transport, and detailed methodologies for its analysis in environmental and biological matrices. This document is intended to serve as a critical resource for researchers in agricultural science, environmental toxicology, and drug development.

Core Properties of Desmetryn

Desmetryn is a synthetic compound belonging to the methylthiotriazine class of herbicides. Its fundamental properties are summarized below for easy reference.

Property	Value	Citation
CAS Number	1014-69-3	[1][2][3]
Molecular Weight	213.30 g/mol	[1][2][4]
Molecular Formula	C ₈ H ₁₅ N ₅ S	[1][2]

Mechanism of Action: Inhibition of Photosystem II







The primary mode of action for **Desmetryn**, like other triazine herbicides, is the inhibition of photosynthesis.[5] Specifically, it targets and disrupts the electron transport chain within Photosystem II (PSII) in the chloroplasts of susceptible plants.[1][6]

Desmetryn binds to the D1 protein, a key component of the PSII complex located in the thylakoid membranes.[1][5] This binding occurs at the plastoquinone-binding niche (specifically the QB site), effectively blocking the transport of electrons from the primary quinone acceptor (QA) to the secondary quinone acceptor (QB).[6][7] The interruption of this electron flow halts the fixation of CO₂ and the production of ATP and NADPH, which are essential for plant growth. [1][6]

The blockage of electron transport leads to a buildup of highly reactive triplet chlorophyll and singlet oxygen species.[8] These reactive oxygen species initiate a cascade of lipid and protein peroxidation, causing rapid destruction of cell membranes.[7] This membrane damage results in cellular leakage, leading to the characteristic symptoms of chlorosis (yellowing) and necrosis (tissue death), ultimately causing the death of the plant.[1]



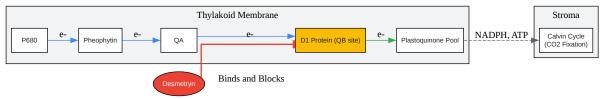


Figure 1: Desmetryn's inhibition of the photosynthetic electron transport chain in Photosystem II.



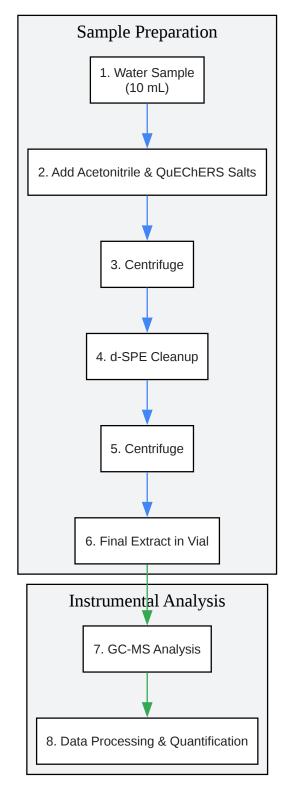


Figure 2: General workflow for the analysis of Desmetryn in water samples.

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